

Sulofenur metabolite V CAS number and properties

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Compound of Interest

Compound Name: *Sulofenur metabolite V*

Cat. No.: *B15189781*

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An in-depth analysis of the compound referenced as "Metabolite V" in comparative studies of Sulofenur metabolism reveals a substance critical to understanding the biotransformation and toxicological profile of this class of anticancer agents. While a publicly registered CAS number for a compound explicitly named "**Sulofenur metabolite V**" is not available, scientific literature designates N-(4-tolyl)-N'-(2-hydroxy-4-chlorophenyl)-urea as compound "V" in research contextual to Sulofenur. This guide provides a comprehensive overview of this compound, its properties, metabolic significance, and the experimental protocols used in its study.

Compound Identification and Properties

N-(4-tolyl)-N'-(2-hydroxy-4-chlorophenyl)-urea, referred to as compound V in metabolic studies, was synthesized and investigated to determine its potential role as a metabolic precursor to other metabolites of Sulofenur-related compounds.

Table 1: Physicochemical Properties of N-(4-tolyl)-N'-(2-hydroxy-4-chlorophenyl)-urea (Compound V)

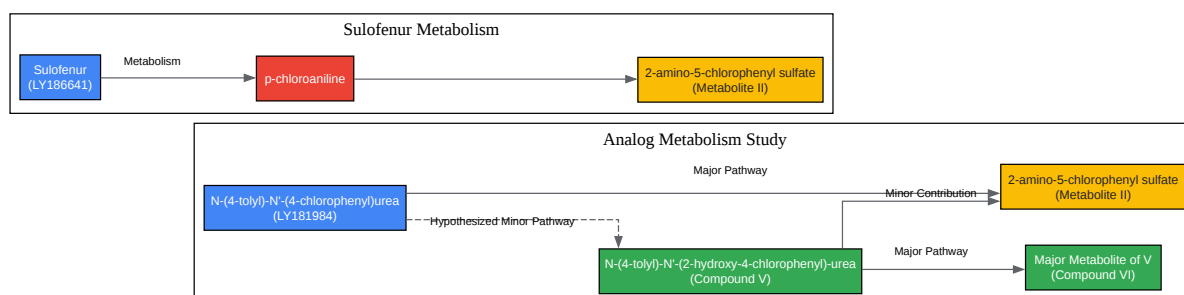
Property	Value
Systematic Name	N-(4-tolyl)-N'-(2-hydroxy-4-chlorophenyl)-urea
Molecular Formula	C ₁₄ H ₁₃ ClN ₂ O ₂
Molecular Weight	276.72 g/mol
CAS Number	Not available in public databases

Metabolic Pathway and Significance

Compound V was studied in the context of the metabolism of N-(4-tolyl)-N'-(4-chlorophenyl)urea (LY181984), a compound structurally similar to the anticancer agent Sulofenur. The primary focus of this research was to understand the formation of 2-amino-5-chlorophenyl sulfate (Metabolite II), a known metabolite of p-chloroaniline, which is also formed from Sulofenur. The metabolic studies aimed to determine if Compound V was an intermediate in the pathway leading to Metabolite II from LY181984.

The investigation revealed that Compound V is not a significant intermediate in the metabolic formation of Metabolite II from LY181984.^{[1][2]} When administered orally to C3H mice, Compound V produced less of Metabolite II compared to an equivalent dose of LY181984.^[2] Furthermore, the major urinary excretion product of Compound V was a different compound (VI), which was not observed as a metabolite of LY181984.^[2] This indicates that the hydroxylation of the 4-chlorophenyl ring, leading to the formation of Compound V, is not the primary metabolic route for the production of Metabolite II from LY181984.

This metabolic relationship is crucial for understanding the structure-activity and structure-toxicity relationships of diarylsulfonylureas like Sulofenur. The formation of p-chloroaniline and its subsequent metabolites, such as Metabolite II, is linked to the methemoglobinemia observed as a dose-limiting toxicity of Sulofenur in clinical trials.^[1]



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Metabolic context of Compound V.

Experimental Protocols

The study of Compound V involved its chemical synthesis and subsequent investigation of its metabolism in an animal model.

Synthesis of N-(4-tolyl)-N'-(2-hydroxy-4-chlorophenyl)-urea (Compound V)

While the specific synthesis protocol for Compound V is not detailed in the provided information, analogous compounds are typically synthesized through the reaction of an isocyanate with an appropriate amine. In this case, it would likely involve the reaction of 4-tolyl isocyanate with 2-amino-5-chlorophenol.

In Vivo Metabolism Study

The metabolic fate of Compound V was investigated in C3H mice. The general protocol is as follows:

- Dosing: C3H mice were administered a 100 mg/kg oral dose of Compound V.

- **Urine Collection:** Urine was collected from the mice over a 24-hour period.
- **Metabolite Analysis:** The collected urine was analyzed to identify and quantify the excreted metabolites. The amount of Metabolite II was specifically measured.
- **Comparative Analysis:** The quantity of Metabolite II excreted after administration of Compound V was compared to the amount excreted after a 100 mg/kg oral dose of LY181984.

Hydrolytic Stability Assay

The stability of Compound V in aqueous solution was compared to that of Sulofenur and LY181984.

- **Incubation:** The compounds were incubated in aqueous solutions at pH 5 and pH 7.4 at 37°C for 48 hours.
- **Degradation Measurement:** The percentage of decomposition of each compound was determined at the end of the incubation period. Compound V showed slightly greater decomposition at pH 5 (62%) compared to Sulofenur (43%) and LY181984 (55%), with minimal decomposition at pH 7.4 (7%).^[2]

This technical guide consolidates the available information on N-(4-tolyl)-N'-(2-hydroxy-4-chlorophenyl)-urea (Compound V), providing researchers and drug development professionals with a foundational understanding of its properties and metabolic relevance in the context of Sulofenur and related diarylsulfonylureas.

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References

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